

"Benzoic acid, 3-methylphenyl ester" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *Benzoic acid, 3-methylphenyl ester*

Cat. No.: *B355533*

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An In-Depth Technical Guide to the Material Safety Data Sheet for **Benzoic Acid, 3-methylphenyl Ester**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on publicly available data. It is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) from a chemical supplier. Always consult the official SDS provided by the manufacturer before handling this chemical.

Chemical Identification and Physical Properties

Benzoic acid, 3-methylphenyl ester, also known by its synonyms m-cresyl benzoate and m-tolyl benzoate, is an organic compound with the chemical formula $C_{14}H_{12}O_2$.^{[1][2][3][4]} Its unique CAS number is 614-32-4.^{[1][2][5]} The molecular weight of this compound is approximately 212.24 g/mol.^[1]

Below is a summary of its key identifiers and physicochemical properties.

Table 1: Chemical Identifiers

Identifier	Value	Reference
Chemical Name	Benzoic acid, 3-methylphenyl ester	
Synonyms	m-cresyl benzoate, 3-methylphenyl benzoate, m-tolyl benzoate, Benzoic acid, m-tolyl ester	[1][2]
CAS Number	614-32-4	[1][2][5]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[1][3][4]
Molecular Weight	212.24 g/mol	[1]
InChIKey	XYKFCIJKMCQULO-UHFFFAOYSA-N	[1]
SMILES	<chem>Cc1cccc(OC(=O)c2ccccc2)c1</chem>	[4]

Table 2: Physical and Chemical Properties

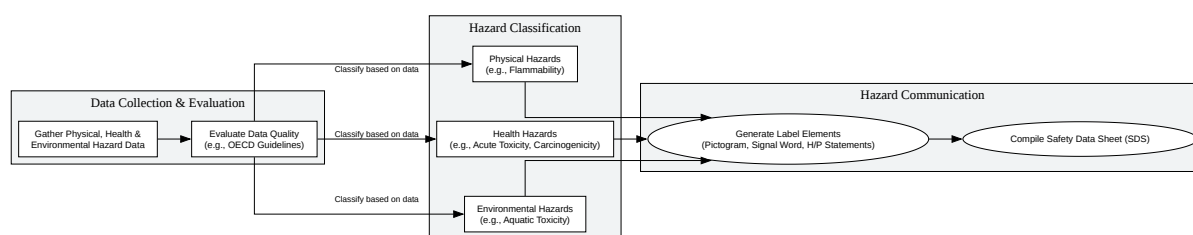
Property	Value	Reference
Physical State	Solid (based on melting point)	
Melting Point	56 °C	[1]
Boiling Point	168-170 °C at 8 Torr	[1]
Flash Point	264.00 °F (128.89 °C)	[2]

Hazard Identification and Classification

A thorough review of publicly available safety data reveals a significant lack of comprehensive toxicological information for **Benzoic acid, 3-methylphenyl ester**. Multiple sources indicate that the Globally Harmonized System (GHS) classification for this compound is not available or has not been determined.[1][2] This suggests that the substance has not undergone extensive toxicological testing to ascertain its specific hazards.

In the absence of direct experimental data for the substance itself, the GHS provides a framework for classifying mixtures based on the properties of their components.[2][6][7] For a pure substance with limited data, a precautionary approach to handling is recommended.

The following diagram illustrates the logical workflow for GHS hazard classification, highlighting the steps that would be taken if sufficient data were available.



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Caption: GHS Hazard Classification Workflow.

Toxicological Data

There is a notable absence of quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values, for **Benzoic acid, 3-methylphenyl ester** in the reviewed literature.[8] Ecotoxicity data, including toxicity to fish and daphnia, is also reported as unavailable.[8]

Table 3: Summary of Toxicological Data

Endpoint	Value	Reference
Acute Oral Toxicity (LD50)	No data available	
Acute Dermal Toxicity (LD50)	No data available	
Acute Inhalation Toxicity (LC50)	No data available	
Skin Corrosion/Irritation	No data available	
Serious Eye Damage/Irritation	No data available	
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	
Specific Target Organ Toxicity (Single Exposure)	No data available	
Specific Target Organ Toxicity (Repeated Exposure)	No data available	
Aspiration Hazard	No data available	
Aquatic Toxicity	No data available	[8]

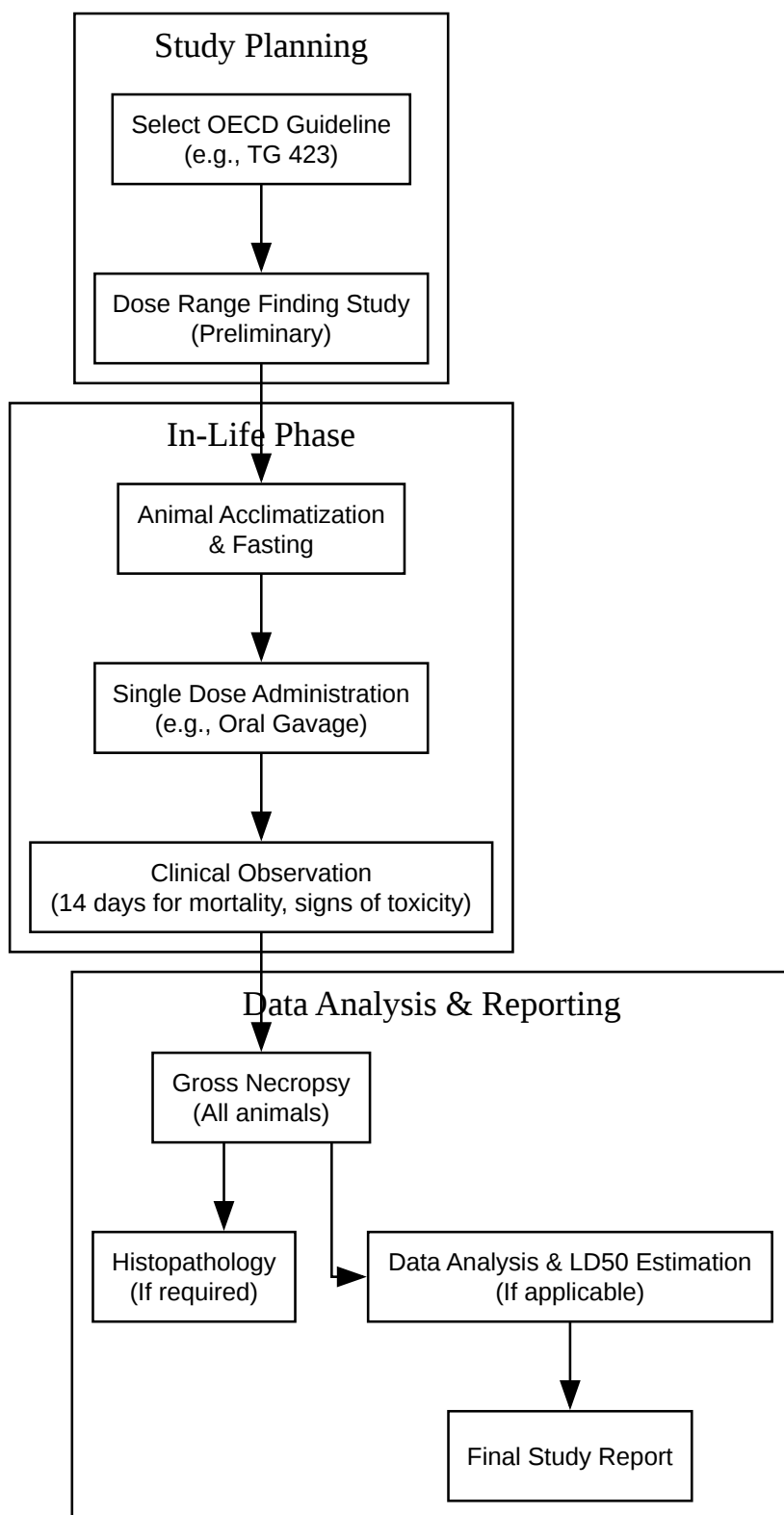
Experimental Protocols

Detailed experimental protocols specific to the safety and toxicological testing of **Benzoic acid, 3-methylphenyl ester** have not been found in publicly accessible records. For a compound with such data gaps, a series of standardized tests would be required to characterize its hazard profile. These tests are outlined in internationally recognized guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD).[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Should toxicological studies be initiated for this compound, the following OECD test guidelines would be relevant:

- Acute Oral Toxicity: OECD Test Guideline 420, 423, or 425. These methods are designed to determine the oral LD50 and identify acute toxic effects with a reduced number of animals compared to historical methods.
- Skin Irritation/Corrosion: OECD Test Guideline 404. This test evaluates the potential of a substance to cause irreversible or reversible inflammatory changes to the skin.
- Eye Irritation/Corrosion: OECD Test Guideline 405. This guideline assesses the potential for a substance to produce irritation or damage to the eye.
- Skin Sensitization: OECD Test Guideline 429 (Local Lymph Node Assay). This is an in vivo method for identifying chemicals with the potential to cause skin sensitization.
- Mutagenicity: OECD Test Guideline 471 (Bacterial Reverse Mutation Test, Ames test). This is a widely used in vitro test to detect gene mutations.

The workflow for a typical acute toxicity study is depicted below.



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Caption: General Workflow for an Acute Oral Toxicity Study.

Handling and Storage

Given the lack of comprehensive safety data, prudent laboratory practices should be followed when handling **Benzoic acid, 3-methylphenyl ester**.

- Handling: Handle in a well-ventilated area.[1] Wear appropriate protective clothing, including gloves and safety glasses, to avoid skin and eye contact.[1] Avoid the formation of dust and aerosols.[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

Benzoic acid, 3-methylphenyl ester is a compound for which there is a significant lack of publicly available safety and toxicological data. While its basic chemical and physical properties are known, its potential hazards to human health and the environment have not been thoroughly characterized. Researchers, scientists, and drug development professionals should handle this substance with caution, employing standard safety protocols for chemicals with unknown toxicity. The generation of experimental data following established guidelines, such as those from the OECD, would be necessary to perform a comprehensive hazard assessment and GHS classification.

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